

# Active Ingredients of YPL-001

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Verproside

CAS No.: 50932-20-2

Cat. No.: S647100

Get Quote

YPL-001 is a standardized mixture of six primary iridoid glycosides isolated from the plant. The table below summarizes these active compounds and key findings on their activity.

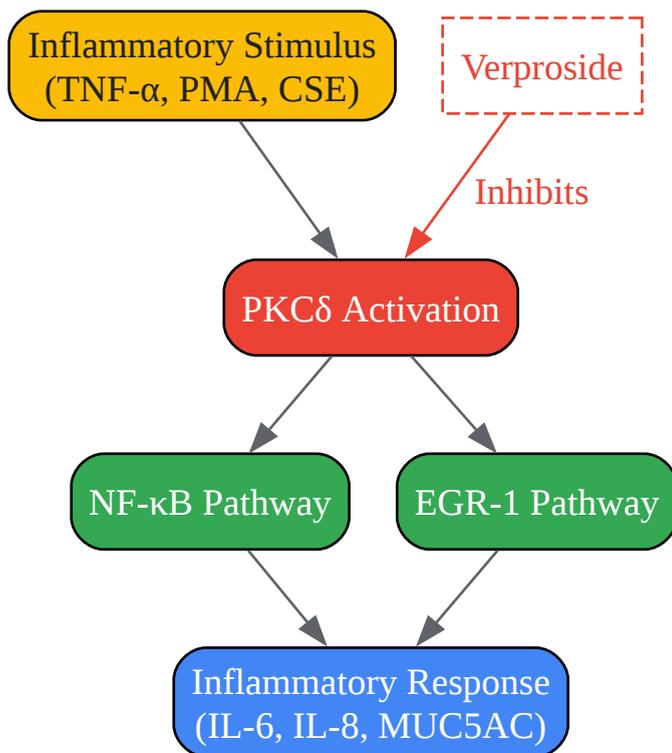
Iridoid Compound	Key Findings and Relative Potency
Verproside	Most potent anti-inflammatory effect; lowest IC50 (7.1 $\mu$ M) for MUC5AC inhibition; specifically inhibits PKC $\delta$ activation [1] [2] [3].
Piscroside C	Effective inhibitor of TNF- $\alpha$ /NF- $\kappa$ B pathway; suppresses PKC $\delta$ activity; higher IC50 (9.9 $\mu$ M) than verproside [2] [3] [4].
Picroside II	Shows prominent inhibitory effects on MUC5AC production [2] [3].
Catalposide	Shows inhibitory effects on NF- $\kappa$ B activity and MUC5AC production [2] [3].
Isovanillyl Catalpol	Weaker efficacy in suppressing NF- $\kappa$ B activity compared to others [2] [3].
6-O-veratroyl Catalpol	Weaker efficacy in suppressing NF- $\kappa$ B activity compared to others [2] [3].

YPL-001 is described as a methanol extract of the plant, and the six iridoids listed were selected as high-content constituents to form the drug candidate mixture [2] [3]. Another analysis identified eight active

compounds, listing **verproside** along with others like picroside II, catalposide, minecoside, verminoside, isovanillylcatalpol, and catalpol [5].

## Mechanism of Action of Verproside

**Verproside**, the most active component, exerts anti-inflammatory effects through a primary mechanism of inhibiting the protein kinase C delta (PKC $\delta$ ) enzyme, impacting two key downstream pathways.



[Click to download full resolution via product page](#)

The diagram shows **verproside**'s primary molecular target (PKC $\delta$ ) and the subsequent pathways it influences. The effects of this inhibition have been confirmed in both human lung epithelial cells and in vivo mouse models of COPD [1] [3].

YPL-001 as a whole has broader, multi-target effects [5] [6] [7]:

- **Anti-inflammatory:** Suppresses NF- $\kappa$ B transcriptional activity by blocking p65 acetylation and increasing HDAC2 activity.
- **Anti-oxidative:** Activates the Nrf2 pathway, upregulating antioxidant genes like NQO1 and HMOX1.
- **Anti-apoptotic:** Reduces cigarette smoke extract (CSE)-induced lung cell death.

## Key Experimental Models and Protocols

The primary data on YPL-001 and **verproside** comes from well-established in vitro and in vivo models of inflammatory lung disease.

### 1. In Vitro Models for MUC5AC and Cytokine Measurement

- **Cell Line:** NCI-H292 human lung epithelial cells are widely used [1] [2] [3].
- **Stimulation:** Cells are stimulated with TNF- $\alpha$  or PMA to induce inflammation [1] [2] [3].
- **Intervention:** Test compounds are applied to the cells to assess their effects [2].
- **Key Assays:**
  - **ELISA:** Measures the secretion of MUC5AC mucin and cytokines like IL-6 and IL-8 into the culture supernatant [2] [3].
  - **qPCR:** Quantifies the mRNA expression levels of MUC5AC, IL-6, and IL-8 [2] [3].
  - **Luciferase Reporter Assay:** Used to measure NF- $\kappa$ B transcriptional activity [2] [3].
  - **Western Blot:** Analyzes protein phosphorylation and levels of key signaling molecules [1] [3].

### 2. In Vivo Model for COPD Efficacy

- **Animal Model:** A cigarette smoke (CS) or cigarette smoke extract (CSE)-induced COPD mouse model is employed [5] [6].
- **Intervention:** YPL-001 or **verproside** is administered to the animals [5] [3].
- **Key Assessments:**
  - Reductions in lung inflammation and inflammatory cell infiltrate [5] [3].
  - Decrease in mucus overproduction in the airways [3].
  - Suppression of emphysematous changes and apoptosis in lung tissue [5] [6].

The search results indicate that YPL-001 has completed a Phase 2a clinical trial (NCT02272634) [5] [6], but detailed clinical data and protocols were not available in the current results.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Verproside, the Most Active Ingredient in YPL-001 Isolated ... [pubmed.ncbi.nlm.nih.gov]

2. Verproside, the Most Active Ingredient in YPL-001 Isolated ... [mdpi.com]
3. Verproside, the Most Active Ingredient in YPL-001 Isolated ... [pmc.ncbi.nlm.nih.gov]
4. Piscroside C inhibits TNF- $\alpha$ /NF- $\kappa$ B pathway by the ... [sciencedirect.com]
5. YPL-001 Shows Various Beneficial Effects against ... [pmc.ncbi.nlm.nih.gov]
6. YPL-001 Shows Various Beneficial Effects against ... [pubmed.ncbi.nlm.nih.gov]
7. YPL-001 Shows Various Beneficial Effects against ... [snu.elsevierpure.com]

To cite this document: Smolecule. [Active Ingredients of YPL-001]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b647100#ypl-001-active-ingredient>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)